

Application Note & Protocol: Preparation of Etosalamide Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Etosalamide

Cat. No.: B1671764

[Get Quote](#)

Introduction

Etosalamide is an antipyretic and analgesic agent with anti-inflammatory activity, making it a compound of interest in various research fields, including allergic disease research.^[1] Proper preparation of a stock solution is a critical first step for accurate and reproducible in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **etosalamide** stock solutions for research purposes.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **etosalamide** relevant to stock solution preparation.

Property	Value	Source(s)
Molecular Weight	209.24 g/mol	[1][2][3]
CAS Number	15302-15-5	[4]
IUPAC Name	2-(2-ethoxyethoxy)benzamide	
Appearance	White to off-white solid powder	
Solubility in DMSO	300 mg/mL (1433.76 mM)	
Solubility in Water	6.67 mg/mL (31.88 mM)	
Recommended Solvents	Dimethyl sulfoxide (DMSO)	
Storage of Powder	Dry, dark, 0-4°C (short-term), -20°C (long-term)	
Stock Solution Storage	-20°C for 1 month, -80°C for 6 months (protect from light)	

Experimental Protocol: Preparation of a 10 mM Etosalamide Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **etosalamide** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

Materials

- **Etosalamide** powder (purity >98%)
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Spatula
- Vortex mixer

- Pipettes and sterile filter tips

Procedure

- Pre-weighing Preparations:
 - Bring the **etosalamide** powder and DMSO to room temperature before opening to prevent condensation.
 - Ensure the analytical balance is calibrated and level.
- Calculating the Mass of **Etosalamide**:
 - To prepare a 10 mM stock solution, the required mass of **etosalamide** needs to be calculated using the following formula:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 209.24 \text{ g/mol} = 0.0020924 \text{ g}$
 - $\text{Mass (mg)} = 2.0924 \text{ mg}$
 - It is advisable to prepare a larger volume (e.g., 5 or 10 mL) to minimize weighing errors. For 5 mL of a 10 mM solution, you would need 10.462 mg of **etosalamide**.
- Weighing **Etosalamide**:
 - Carefully weigh the calculated amount of **etosalamide** powder onto a weigh boat or directly into a sterile microcentrifuge tube.
- Dissolving **Etosalamide**:
 - Add the desired volume of DMSO to the tube containing the **etosalamide** powder.
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved.

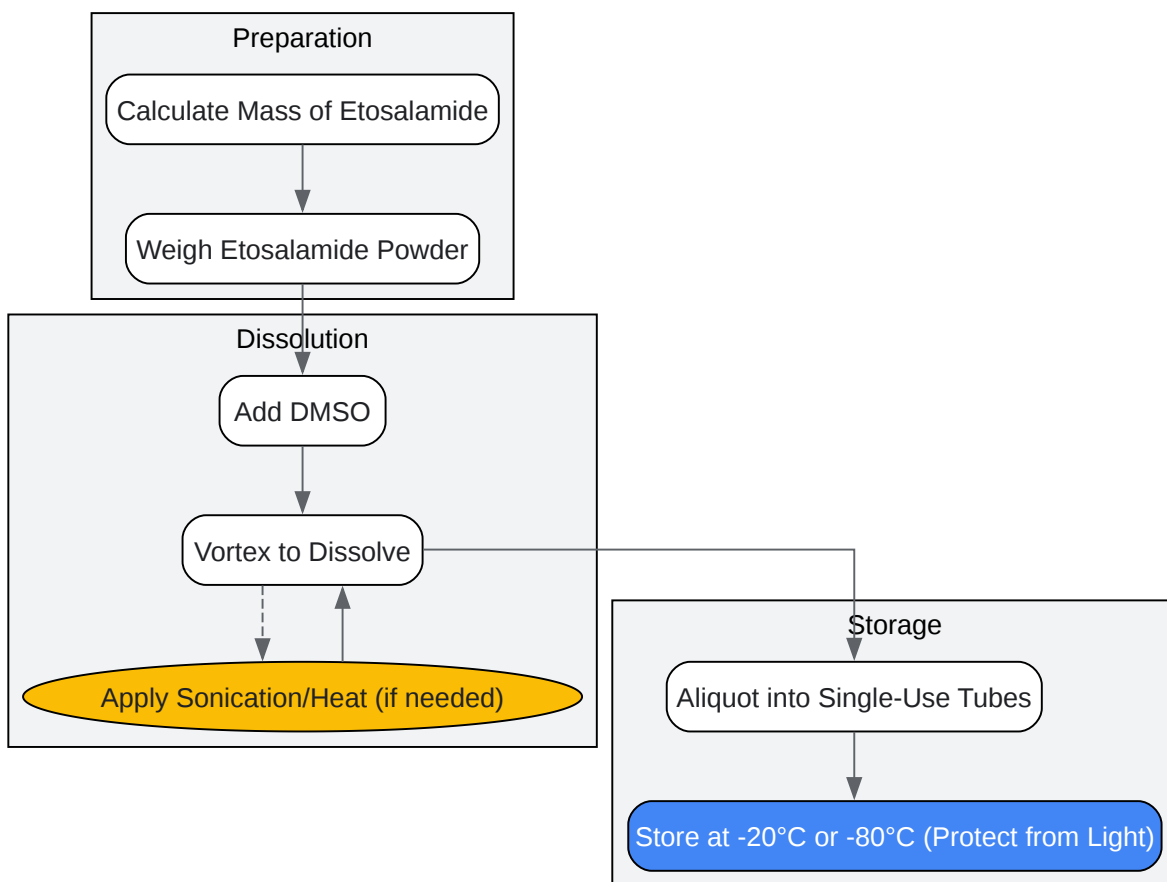
- If dissolution is slow, gentle warming and/or sonication can be used to facilitate the process.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one month or at -80°C for up to six months.
 - Protect the stock solution from light.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling chemical reagents.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **etosalamide** before use.

Visualizations

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **etosalamide** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Etosalamide | C₁₁H₁₅NO₃ | CID 208946 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 15302-15-5 CAS MSDS (Etosalamide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Application Note & Protocol: Preparation of Etosalamide Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671764#etosalamide-stock-solution-preparation-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com